

(Bromoethynyl)benzene: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: (Bromoethynyl)benzene

Cat. No.: B1266612

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in laboratory and research settings. The information compiled is based on publicly available data, which is limited for this specific compound. All handling of **(bromoethynyl)benzene** should be conducted by qualified personnel using appropriate personal protective equipment (PPE) and engineering controls. This guide is not a substitute for a comprehensive, substance-specific risk assessment.

Executive Summary

(Bromoethynyl)benzene (CAS No. 932-87-6) is a halogenated alkyne of interest in organic synthesis. While detailed toxicological data for this specific compound is not readily available in the public domain, existing classifications and data for related compounds indicate that it should be handled with significant caution. It is classified as harmful if inhaled and poses a risk of serious eye damage.^{[1][2]} This guide summarizes the known health and safety information, outlines recommended handling procedures, and highlights the current gaps in the toxicological data for **(bromoethynyl)benzene**.

Hazard Identification and Classification

(Bromoethynyl)benzene is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[[1](#)][[2](#)]
- Serious Eye Damage (Category 1), H318: Causes serious eye damage.[[1](#)][[2](#)]

Signal Word: Danger[[2](#)]

Hazard Pictograms:

- Corrosion (for serious eye damage)
- Health Hazard/Exclamation Mark (for acute toxicity)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below. Key precautions include avoiding inhalation of fumes, using only in well-ventilated areas, and wearing appropriate eye and face protection.[[1](#)]

Quantitative Data Summary

Detailed experimental toxicological data such as LD50 and LC50 values for **(bromoethynyl)benzene** are not available in the reviewed literature. The following tables summarize the available quantitative physical, chemical, and safety information.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₅ Br	[3]
Molecular Weight	181.03 g/mol	[2]
CAS Number	932-87-6	[2][3]
Boiling Point	217.4 °C at 760 mmHg	[3]
Density	1.51 g/cm ³	[3]
Flash Point	86 °C	[3]

Table 2: GHS Classification and Precautionary Statements

Classification	Hazard Statement	Precautionary Codes
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	P261, P271, P304+P340, P312
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	P280, P305+P351+P338, P310

Experimental Protocols (Data Not Available)

A thorough literature search did not yield specific experimental protocols for toxicological studies on **(bromoethynyl)benzene**, such as:

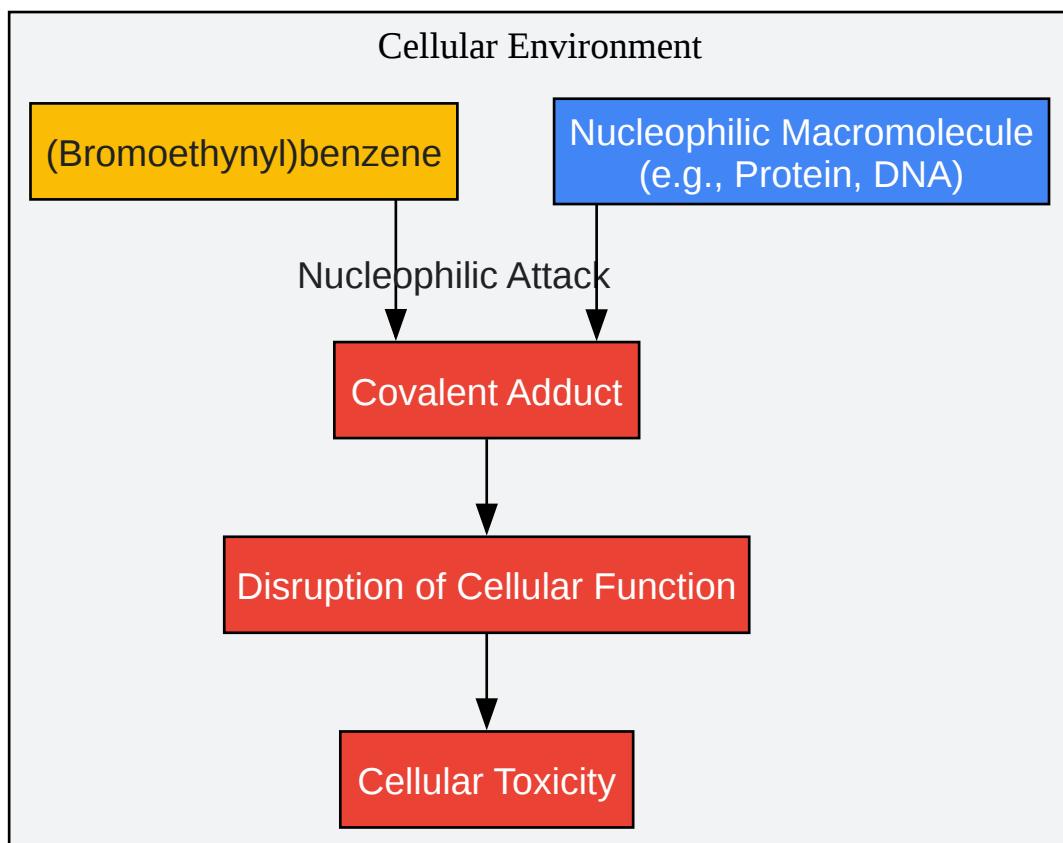
- Median Lethal Dose (LD50) or Lethal Concentration (LC50) studies.
- Dermal and ocular irritation studies (though it is classified as causing serious eye damage, the underlying study details are not provided).
- Mutagenicity or genotoxicity assays.
- Carcinogenicity, reproductive, or developmental toxicity studies.

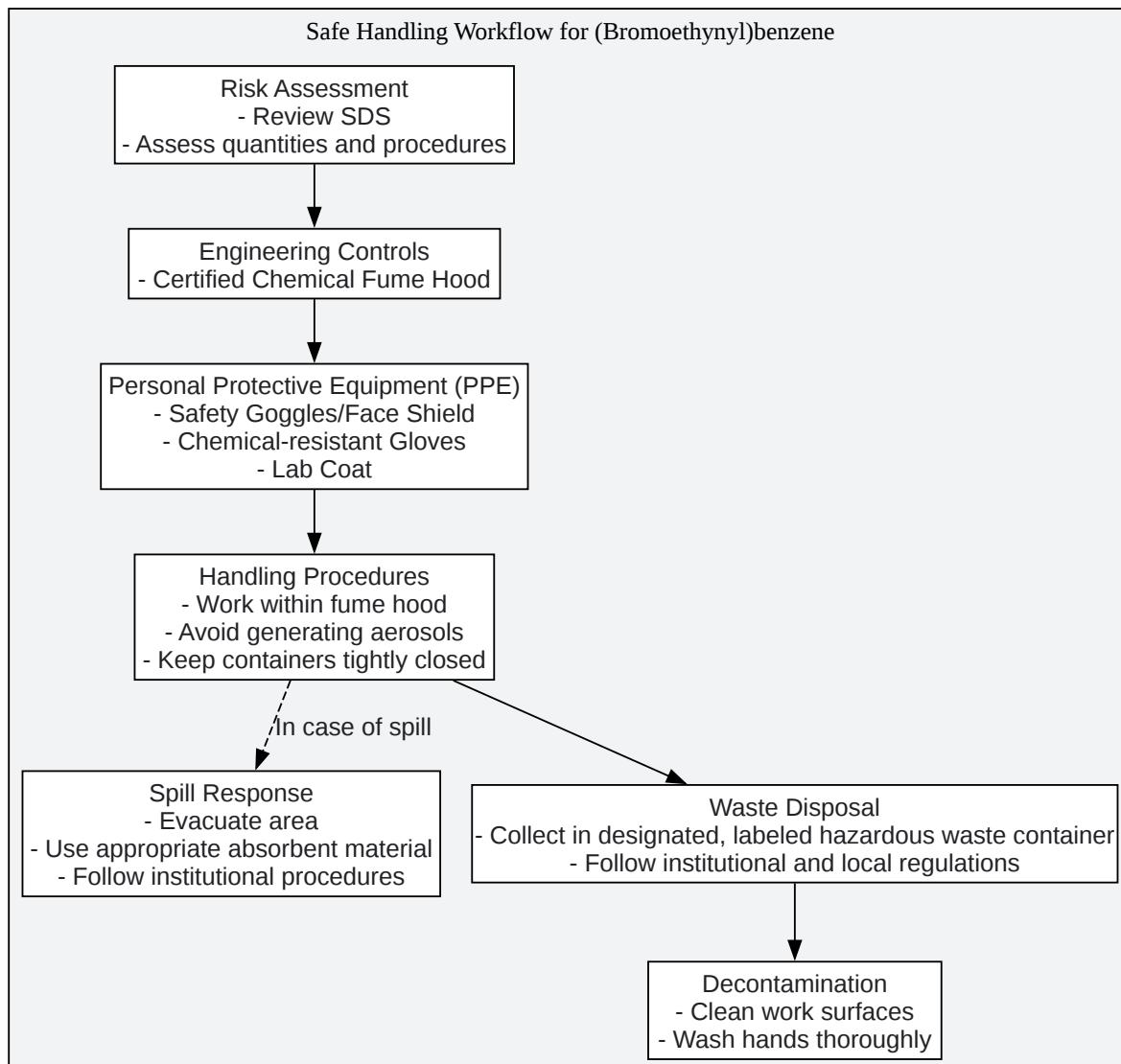
The absence of this data necessitates a highly cautious approach to handling this chemical, treating it as a substance with significant unknown toxicological properties.

Signaling Pathways and Mechanism of Toxicity (Hypothetical)

There is no specific information available regarding the signaling pathways or the precise mechanism of toxicity for **(bromoethynyl)benzene**. However, based on the chemical structure (a haloalkyne), a plausible, yet hypothetical, mechanism of toxicity could involve its reactivity as an electrophile. The electron-withdrawing nature of the bromine atom and the triple bond can render the acetylenic carbons susceptible to nucleophilic attack by biological macromolecules, such as proteins and DNA. This covalent modification could disrupt their normal function, leading to cytotoxicity and potentially other adverse effects.

Below is a conceptual diagram illustrating this hypothetical reactivity.



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References

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